

Technical Guide: Spectroscopic Analysis of 3-Amino-5-Methoxybenzenesulfonamide

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Compound of Interest

Compound Name: 3-amino-5-methoxyBenzenesulfonamide

Cat. No.: B13988895

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Executive Summary

Molecule: **3-Amino-5-methoxybenzenesulfonamide** Molecular Formula:

Exact Mass: 202.04 Da Role: Key pharmacophore in Carbonic Anhydrase (CA) inhibitors; intermediate in the synthesis of diuretic and antiglaucoma agents.

This guide provides a rigorous analytical framework for the structural elucidation and purity assessment of **3-amino-5-methoxybenzenesulfonamide**. Unlike simple monosubstituted benzenes, this 1,3,5-trisubstituted scaffold presents unique spectroscopic challenges, particularly in distinguishing the two distinct nitrogenous environments (aniline vs. sulfonamide) and resolving the meta-coupled aromatic protons.

The protocols below are designed for researchers requiring definitive structural proof. They prioritize causality (why a signal appears) and self-validation (how to detect experimental error).

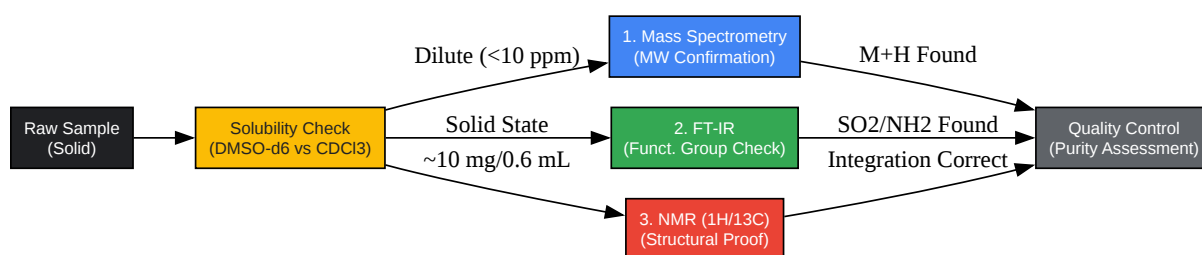
Part 1: Structural Logic & The 1,3,5-Substitution Pattern

Before analyzing spectra, one must understand the electronic environment. The benzene ring is trisubstituted in a symmetrical meta pattern:

- Position 1 (Sulfonamide,
): Strong Electron Withdrawing Group (EWG). Deactivates the ring; deshields ortho protons.
- Position 3 (Amino,
): Strong Electron Donating Group (EDG). Activates the ring; shields ortho/para protons.
- Position 5 (Methoxy,
): Moderate EDG. Shields ortho/para protons.

The Analytical Challenge: Distinguishing the three non-equivalent aromatic protons (
) which are magnetically distinct but chemically similar due to the interplay of shielding (EDG) and deshielding (EWG) effects.

Diagram 1: Analytical Workflow



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Caption: Integrated workflow ensuring sample integrity before high-cost NMR acquisition.

Part 2: Mass Spectrometry (The Molecular Fingerprint)

Mass spectrometry provides the first "Go/No-Go" decision. For sulfonamides, Electrospray Ionization (ESI) is preferred over Electron Impact (EI) to prevent excessive thermal decomposition before detection.

Ionization Strategy

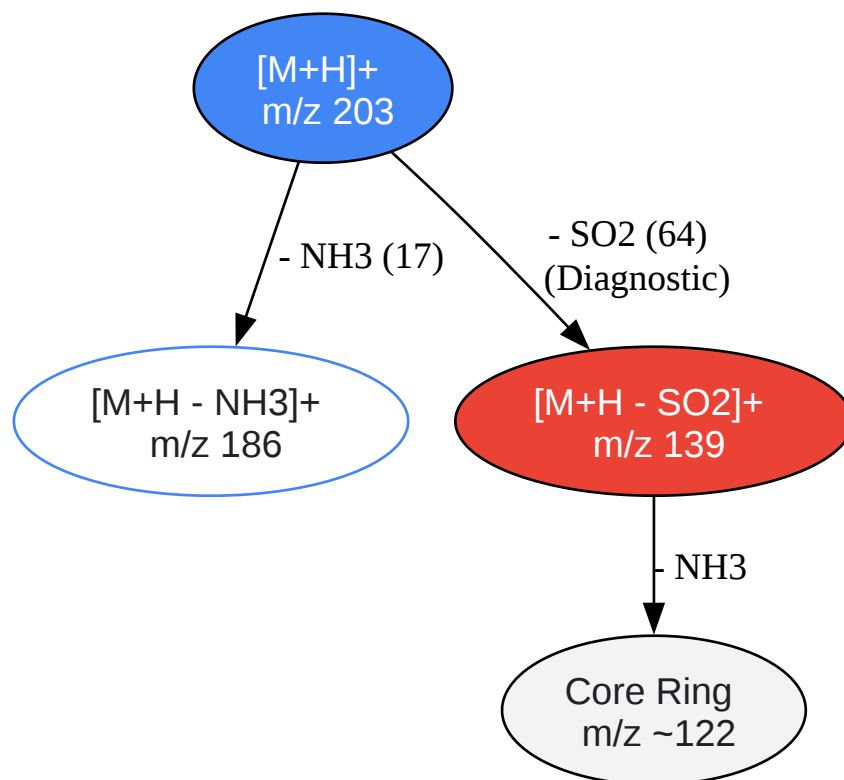
- Technique: ESI (Positive and Negative Mode).
- Solvent: Methanol/Water (1:1) + 0.1% Formic Acid.
- Predicted Molecular Ion:
 - Positive Mode ():
 - Negative Mode ():

Fragmentation Logic (MS/MS)

Sulfonamides follow a violation of the "Even-Electron Rule" and distinct fragmentation pathways.^[1] The loss of sulfur dioxide is the diagnostic event.

Fragment Ion (m/z)	Loss	Mechanism/Assignment
203	Parent	
186		Loss of ammonia from the sulfonamide or aniline moiety.
139		Diagnostic: Homolytic cleavage of the C-S bond.
122		Combined loss, leaving the substituted benzene core (3-methoxyaniline radical cation derivative).

Diagram 2: Fragmentation Pathway



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Caption: ESI-MS fragmentation logic. The loss of 64 Da (SO₂) confirms the sulfonamide moiety.

Part 3: Infrared Spectroscopy (Functional Group Validation)

IR is critical for distinguishing the two different amine environments: the aromatic amine (aniline) and the sulfonamide amine.

Experimental Protocol

- Method: ATR-FTIR (Attenuated Total Reflectance) or KBr Pellet.
- Self-Validation: If the spectrum shows broad water bands (), dry the sample under vacuum; moisture obscures the critical N-H region.

Key Absorption Bands[2][3][4]

Functional Group	Frequency ()	Intensity	Diagnostic Note
Primary Amine () Stretch		Medium, Doublet	The aniline .[2] Look for the asymmetric and symmetric doublet.
Sulfonamide () Stretch		Sharp	Often overlaps with aniline but typically sharper.
Sulfonamide (Asymmetric)		Strong	Critical: Absence indicates hydrolysis/desulfonation.
Sulfonamide (Symmetric)		Strong	Confirms the sulfonyl group state.
Aromatic		Variable	Ring breathing modes.
Alkyl Ether ()		Strong	Confirms the methoxy () attachment.

Expert Insight: The sulfonamide

stretches are the most reliable indicators of synthesis success. If the band at

is missing, the sulfonamide formation failed.

Part 4: Nuclear Magnetic Resonance (The Structural Proof)

NMR is the definitive tool. However, solvent selection is paramount. Do not use

. Sulfonamides have poor solubility in chloroform, and the exchangeable protons often broaden into the baseline.

Protocol: ^1H NMR[5][6][7]

- Solvent: DMSO- d_6 (Dimethyl sulfoxide- d_6).

- Concentration:

in

.

- Reference: Residual DMSO quintet at

.

^1H NMR Assignments (Predicted & Literature-Grounded)

Proton Environment	Shift (, ppm)	Multiplicity	Integral	Assignment Logic
Sulfonamide		Broad Singlet	2H	Exchangeable with . Downfield due to acidity.
Aromatic H-2		Triplet/dd ()	1H	Between and . Deshielded by , shielded by .
Aromatic H-6		Triplet/dd ()	1H	Between and OMe. Shielded by OMe.
Aromatic H-4		Triplet/dd ()	1H	Most Upfield. Sandwiched between two EDGs (and OMe).
Aniline		Broad Singlet	2H	Exchangeable. Upfield of sulfonamide protons.
Methoxy		Singlet	3H	Characteristic sharp singlet.

Self-Validating the Aromatic Region: Due to the 1,3,5-substitution, you should see three distinct signals in the aromatic region (

).

- If you see only two aromatic signals with a 2:1 ratio, your substitution might be symmetric (e.g., 3,5-dimethoxy).

- If the coupling constant

, you have ortho coupling, meaning the substitution pattern is wrong (e.g., 1,2,4-substitution). You must observe meta-coupling (

).

13C NMR Assignments

- Solvent: DMSO-d6 (

septet reference).

- Expected Signals (7 Carbons):

- C-1 (

): Quaternary, deshielded (

).

- C-3 (

): Quaternary, deshielded (

).

- C-5 (

): Quaternary, deshielded (

).

- C-2, C-4, C-6: Aromatic CH ().

- Methoxy (): Aliphatic ().

Part 5: Integrated Quality Control Checklist

To certify the material for drug development assays (e.g., Carbonic Anhydrase inhibition), the sample must pass this checklist:

- Solvent Check (NMR): Is the DMSO peak at ? Is the Water peak at ?
 - Correction: If water is large, the exchangeable sulfonamide peak () may merge with the baseline.
- Molar Ratio (NMR): Integrate the Methoxy singlet () vs. the Aromatic protons (each).
 - Pass: Ratio is .
 - Fail: Ratio deviates .
- Sulfonamide Integrity (IR): Confirm strong bands at

and

.

- Mass Confirmation (MS): Parent ion at (ESI+).

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